

Personal protective equipment for handling Ethyl cinnamate-d7

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Compound of Interest

Compound Name: Ethyl cinnamate-d7

Cat. No.: B12367085

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Essential Safety and Handling Guide for Ethyl Cinnamate-d7

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **Ethyl cinnamate-d7**. The following procedures and recommendations are designed to ensure safe handling, storage, and disposal of this compound in a laboratory setting.

Physical and Chemical Properties

Property	Value	Source
Appearance	Light yellow liquid	[1]
Odor	Sweet	[1]
Melting Point	6-8 °C	[2]
Boiling Point	271 °C at 760 mmHg	[2]
Density	1.049 g/cm ³	
Flash Point	>110°C	
Solubility	Insoluble in water	

Hazard Identification and Personal Protective Equipment (PPE)

Ethyl cinnamate is classified as harmful if swallowed, causes skin irritation, and causes serious eye irritation. It may also cause respiratory irritation. Therefore, appropriate personal protective equipment must be worn at all times when handling **Ethyl cinnamate-d7**.

PPE Category	Recommended Equipment	Specifications
Eye and Face Protection	Safety glasses with side shields or chemical safety goggles. A face shield may be required for large quantities or when there is a splash hazard.	Must meet OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.
Hand Protection	Chemical-resistant gloves.	Nitrile gloves are a good option for protection against esters. Always inspect gloves for integrity before use and dispose of them properly after handling the chemical.
Skin and Body Protection	Laboratory coat.	A lab coat should be worn to protect street clothes and skin from contamination.
Respiratory Protection	Not typically required under normal laboratory use with adequate ventilation.	If working in a poorly ventilated area or with large quantities, a NIOSH/MSHA or European Standard EN 136 approved respirator may be necessary.

Operational Plan: Safe Handling and Storage

Receiving and Inspection:

- Upon receipt, inspect the container for any damage or leaks.
- Verify that the label correctly identifies the contents as **Ethyl cinnamate-d7**.

- Ensure the container is tightly sealed.

Storage:

- Store in a cool, dry, and well-ventilated area.
- Keep containers tightly closed to prevent the ingress of moisture and atmospheric oxygen, which can lead to hydrogen-deuterium exchange.
- Store in light-resistant containers, such as amber vials, to protect from light, especially UV radiation, which can cause degradation.
- Keep away from incompatible materials such as acids, bases, reducing agents, and oxidizing agents.

Handling and Use:

- Work in a well-ventilated area, preferably in a chemical fume hood.
- Avoid contact with skin and eyes.
- Do not breathe vapors or mists.
- Wash hands thoroughly after handling.
- Do not eat, drink, or smoke in the laboratory.
- When preparing solutions, use anhydrous, deuterated solvents to prevent hydrogen-deuterium exchange.

Emergency Procedures

Emergency Situation	First Aid Measures
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, also under the eyelids. Remove contact lenses if present and easy to do. Seek medical attention.
Skin Contact	Wash off immediately with soap and plenty of water while removing all contaminated clothing and shoes. Seek medical attention.
Inhalation	Move the person to fresh air. If not breathing, give artificial respiration. Seek medical attention.
Ingestion	Clean mouth with water. Do NOT induce vomiting. Call a physician or poison control center immediately.
Spill	Evacuate the area. Wear appropriate PPE. Absorb the spill with an inert absorbent material (e.g., sand, silica gel, universal binder). Collect the absorbed material and place it in a suitable, closed container for disposal.

Disposal Plan

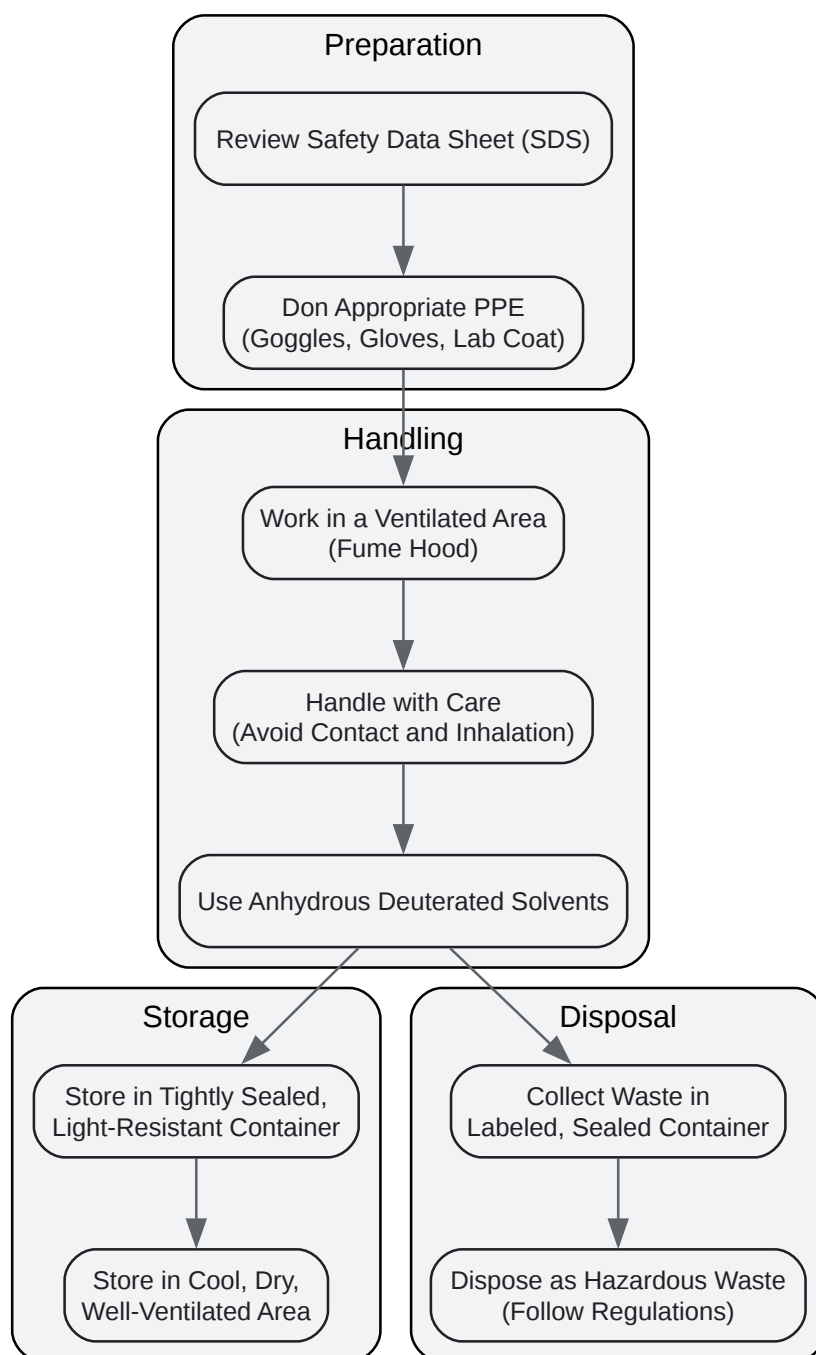
All waste containing **Ethyl cinnamate-d7** must be treated as hazardous waste and disposed of according to local, state, and federal regulations.

- **Waste Collection:** Collect waste in clearly labeled, sealed containers.
- **Container Type:** Use containers made of a material compatible with the waste.
- **Disposal Method:** Dispose of the chemical waste through a licensed hazardous waste disposal company. Do not pour down the drain.

Visual Guides

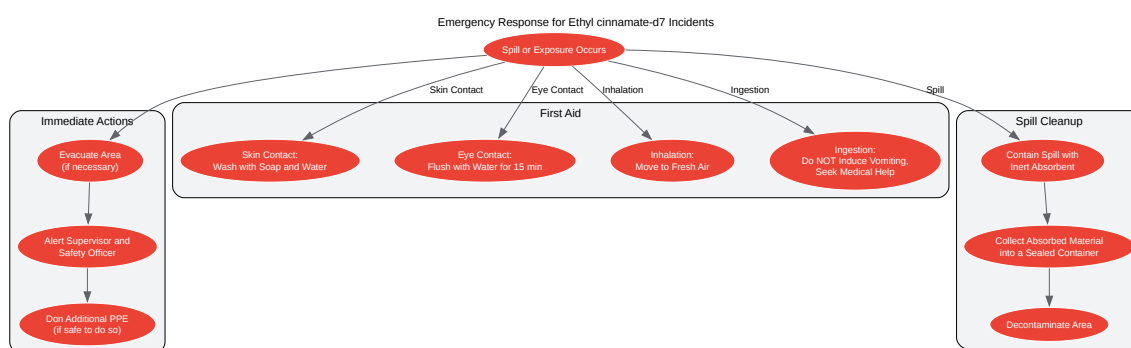
The following diagrams illustrate the standard operational workflow for handling **Ethyl cinnamate-d7** and the logical steps for an emergency response.

Safe Handling Workflow for Ethyl cinnamate-d7



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Caption: Workflow for the safe handling of **Ethyl cinnamate-d7**.



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Caption: Emergency response plan for incidents involving **Ethyl cinnamate-d7**.

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References

- 1. WERCS Studio - Application Error [assets.thermofisher.cn]
- 2. file.medchemexpress.com [file.medchemexpress.com]
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